

In-Depth Technical Guide: Physical State and Melting Point of [P2228]Cl

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Triethyl(octyl)phosphonium chloride*

CAS No.: 482647-71-2

Cat. No.: B3141657

[Get Quote](#)

Executive Summary

Triethyl(octyl)phosphonium chloride (abbreviated as [P2228]Cl or

) is a phosphonium-based ionic liquid (IL) characterized by an asymmetric cation structure.^[1] Unlike many symmetric phosphonium salts that are high-melting solids, the asymmetry of the [P2228] cation disrupts crystal packing, lowering the melting point significantly.^[1]

However, in commercial and practical research contexts, [P2228]Cl is almost exclusively encountered as a 50% aqueous solution (e.g., Cyphos® IL 541W).^[1] The pure, neat salt is a hygroscopic solid or waxy semisolid at room temperature, which rapidly deliquesces upon exposure to moisture.^[1]

Property	Data / Description
Chemical Name	Triethyl(octyl)phosphonium chloride
Abbreviation	[P2228]Cl
CAS Number	482647-71-2 (often associated with the solution)
Physical State (Pure)	Solid / Waxy Semisolid (Hygroscopic)
Physical State (Commercial)	Liquid (50% Solution in Water)
Melting Point (Pure)	> 25°C (Estimated range: 40–80°C; classifies as Ionic Liquid)
Melting Point (Solution)	< 0°C (Freezing point depressed by water)

Chemical Identity and Structure

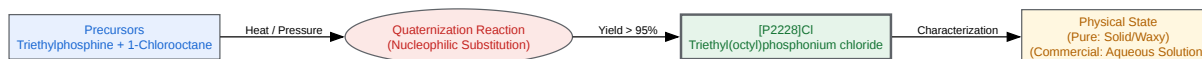
The physicochemical behavior of [P2228]Cl is governed by the steric hindrance and asymmetry of the phosphonium cation.^[1]

- Cation: Triethyl(octyl)phosphonium ()
- Anion: Chloride ()^[1]
- Molecular Weight: 266.83 g/mol ^[1]^[2]^[3]
- Molecular Formula: ^[1]

The "tadpole" shape—a polar phosphorus head group with three short ethyl chains and one long octyl tail—creates a surfactant-like amphiphilic character.^[1] This structure is critical for its application as a Phase Transfer Catalyst (PTC) and a precursor for hydrophobic ionic liquids.^[1]

Structural Visualization

The following diagram illustrates the synthesis and structural logic of [P2228]Cl.



[Click to download full resolution via product page](#)

Figure 1: Synthesis pathway and resulting physical state of [P2228]Cl.

Physical State and Melting Point Analysis

The "Liquid" Misconception

Researchers often mistake [P2228]Cl for a Room Temperature Ionic Liquid (RTIL) in its pure form because it is supplied as a liquid.^[1] However, this liquid state is due to solvation.^[1]

- Commercial Form (Cyphos® IL 541W): A clear to pale yellow liquid.^{[1][4]} This is a mixture of ~50% [P2228]Cl and ~50% water.^[1]
- Pure Form: When water is removed (e.g., via lyophilization or vacuum drying at 80°C), [P2228]Cl solidifies into a white to off-white waxy solid.^[1]

Melting Point Thermodynamics

The melting point of pure [P2228]Cl is governed by the lattice energy between the phosphonium cation and the chloride anion.^[1]

- Chloride Effect: The small, hard chloride anion creates strong electrostatic interactions, typically raising the melting point.^[1]
- Asymmetry Effect: The asymmetry of the [P2228] cation (

vs

chains) frustrates crystal packing, lowering the melting point compared to symmetric analogs like Tetraethylphosphonium chloride (

, MP > 300°C, dec).

- **Estimated Range:** While exact literature values for the anhydrous pure salt are scarce due to its extreme hygroscopicity, structural analogs suggest a melting point in the range of 40°C to 80°C.[1] It meets the definition of an Ionic Liquid (MP < 100°C).[1]

Hygroscopicity and Deliquescence

[P2228]Cl is extremely hygroscopic.[1]

- **Atmospheric Exposure:** A dry sample of [P2228]Cl exposed to ambient air will absorb moisture and dissolve in its own sorbed water within minutes to hours, appearing as a viscous liquid.[1]
- **Handling Implication:** Accurate melting point determination requires a hermetically sealed DSC pan loaded in a glovebox.[1]

Experimental Protocols

Protocol: Drying and Isolation of Pure [P2228]Cl

To study the physical state of the pure salt, the water must be removed from the commercial solution.[1]

Materials:

- Cyphos® IL 541W (50% aq.[1][5] solution)
- Rotary Evaporator[1]
- Vacuum Oven / Schlenk Line[1]
- Phosphorus Pentoxide () trap

Step-by-Step Methodology:

- **Initial Concentration:** Place the commercial solution in a round-bottom flask. Remove bulk water using a rotary evaporator at 60°C under reduced pressure (10–20 mbar).

- High-Vacuum Drying: Transfer the viscous residue to a Schlenk line.^[1] Apply high vacuum (< 0.1 mbar) while heating to 80°C with stirring for at least 24 hours.
- Visual Confirmation: The product should appear as a waxy solid or a highly viscous paste upon cooling to room temperature under vacuum.^[1]
- Storage: Store immediately in a desiccator or glovebox under Argon.

Protocol: Differential Scanning Calorimetry (DSC)

Objective: Determine the glass transition (

) and melting point (

).^[1]

- Sample Prep: Load 5–10 mg of dried [P2228]Cl into an aluminum pan inside a glovebox (ppm). Seal hermetically.
- Cycle:
 - Cool to -100°C at 10°C/min.
 - Hold for 5 min.
 - Heat to 120°C at 10°C/min.
- Analysis: Look for an endothermic peak (melting) on the heating scan.^[1] If no sharp peak is observed, the material may be amorphous (glassy), indicated by a step change ().

Applications and Significance

[P2228]Cl is primarily used as a precursor and a catalyst.^[1] Its physical state (solution) is advantageous for dosing in industrial reactors.^[1]

Precursor for Hydrophobic Ionic Liquids

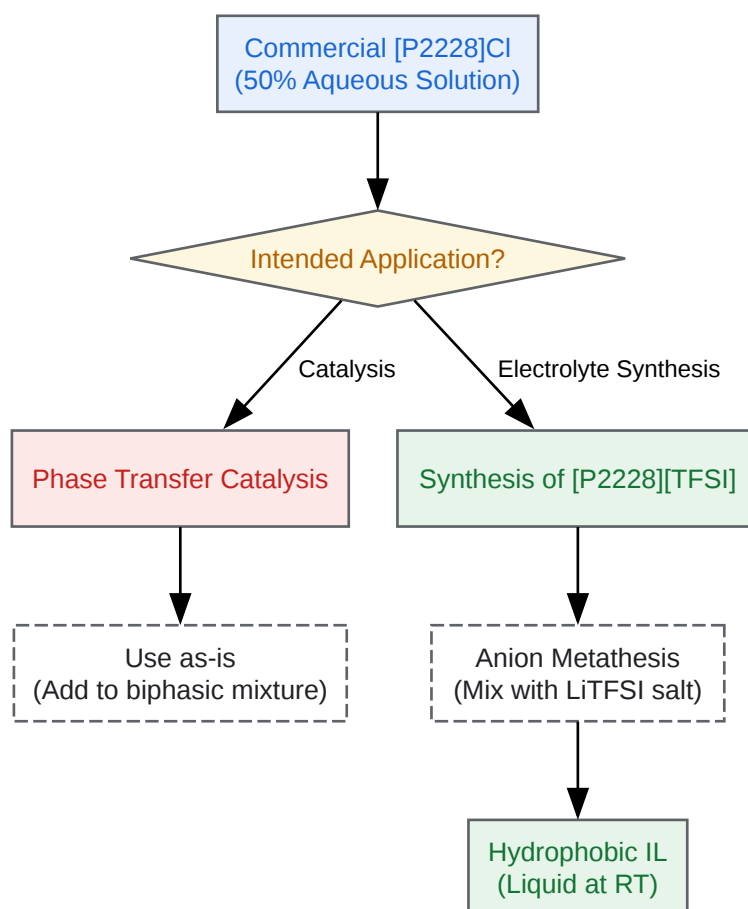
[P2228]Cl undergoes anion metathesis to form hydrophobic ILs that are true liquids at room temperature.[1]

- Reaction:
- Outcome: The resulting

is a low-viscosity, hydrophobic liquid used in electrochemical applications (e.g., Li-ion battery electrolytes).

Phase Transfer Catalysis (PTC)

The amphiphilic nature of the [P2228] cation allows it to shuttle anions between aqueous and organic phases, accelerating nucleophilic substitutions. The commercial aqueous solution form is ideal for this, as it can be added directly to the aqueous phase of a biphasic system.[1]



[Click to download full resolution via product page](#)

Figure 2: Decision workflow for handling [P2228]Cl based on application.

References

- Syensqo (formerly Solvay). CYPHOS® IL 541W Versatile Phosphonium Ionic Liquid.[1] Technical Data Sheet.[1] Available at: [\[Link\]](#)
- Giles, M. et al. (2022).[1] Four Phosphonium-based Ionic Liquids: Synthesis, Characterization and Electrochemical Performance. Helda - University of Helsinki.[1] (Discusses [P2228] cation properties).
- Fraser, K. J. et al. (2009).[1] Phosphonium-based ionic liquids: An overview. Australian Journal of Chemistry, 62(4), 309-321.[1] (General reference for phosphonium chloride phase behavior).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Triethyl Phosphate | (C₂H₅)₃PO₄ | CID 6535 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. calpaclab.com [\[calpaclab.com\]](https://calpaclab.com)
- 3. calpaclab.com [\[calpaclab.com\]](https://calpaclab.com)
- 4. Chloroacetyl chloride | ClCH₂COCl | CID 6577 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 5. syensqo.com [\[syensqo.com\]](https://syensqo.com)
- To cite this document: BenchChem. [In-Depth Technical Guide: Physical State and Melting Point of [P2228]Cl]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3141657/docs#in-depth-technical-guide-physical-state-and-melting-point-of-p2228-cl\]](https://www.benchchem.com/product/b3141657/docs#in-depth-technical-guide-physical-state-and-melting-point-of-p2228-cl)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)